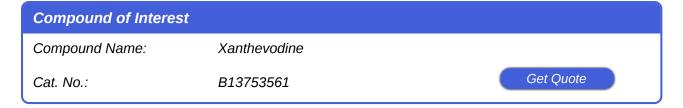


Unveiling Xanthevodine: A Technical Guide to its Discovery and Natural Origins

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Xanthevodine, a naturally occurring acridone alkaloid, has been identified in select plant species. This technical guide provides a comprehensive overview of the discovery, natural sources, and fundamental chemical properties of **Xanthevodine**. While research on its biological activity is limited, this document lays the groundwork for future investigation by consolidating the available information on its origins and characteristics.

Introduction

Xanthevodine (CAS No. 477-78-1) is a heterocyclic organic compound with the systematic IUPAC name 4,11-dimethoxy-5H-[1][2]dioxolo[4,5-b]acridin-10-one.[2][3] Its molecular formula is C₁₆H₁₃NO₅, and it has a molecular weight of 299.28 g/mol .[2][3] The chemical structure of **Xanthevodine** is characterized by a pentacyclic system, featuring a dimethoxy-substituted acridone core fused with a methylenedioxy group. This unique structural framework places it within the broader class of acridone alkaloids, a group of compounds known for their diverse pharmacological activities.

Discovery of Xanthevodine

While the precise historical details of the initial discovery of **Xanthevodine** are not extensively documented in readily available literature, its identification is tied to phytochemical



investigations of its natural sources. The scientific community's knowledge of this compound has primarily emerged from systematic studies of the chemical constituents of specific plant genera.

Natural Sources of Xanthevodine

To date, **Xanthevodine** has been identified in at least two distinct plant species:

- Euodia rutaecarpa: This plant, belonging to the Rutaceae family, is a well-known source of various alkaloids.[3][4][5][6] Phytochemical analyses of Euodia species have led to the isolation and characterization of numerous compounds, including **Xanthevodine**.
- Limonium bicolor: Also known as sea lavender, this species from the Plumbaginaceae family has been found to contain **Xanthevodine**.[1] This discovery is noteworthy as it indicates the presence of this acridone alkaloid in a different plant family, suggesting a potentially broader distribution in the plant kingdom than is currently known.

Physicochemical Properties

A summary of the key physicochemical properties of **Xanthevodine** is presented in the table below.

Property	Value	Source
CAS Number	477-78-1	[2][3]
Molecular Formula	C16H13NO5	[2][3]
Molecular Weight	299.28 g/mol	[2][3]
IUPAC Name	4,11-dimethoxy-5H-[1] [2]dioxolo[4,5-b]acridin-10-one	[2]
Appearance	Reported as a clear oily liquid (commercial preparation)	[1]
Purity (commercial)	≥95%	[1]
Storage	Room temperature, sealed well	[1]

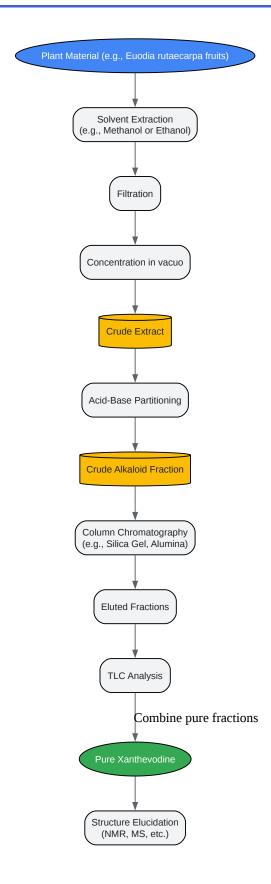


Experimental Protocols

Detailed experimental protocols for the isolation and structure elucidation of **Xanthevodine** are not extensively described in recent, readily accessible scientific literature. However, a general workflow for the isolation of alkaloids from plant material can be inferred and is presented below. It is important to note that specific optimization of solvents and chromatographic conditions would be necessary for the targeted isolation of **Xanthevodine**.

General Workflow for Alkaloid Isolation from Plant Material





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Caption: Generalized workflow for the isolation of alkaloids from plant sources.

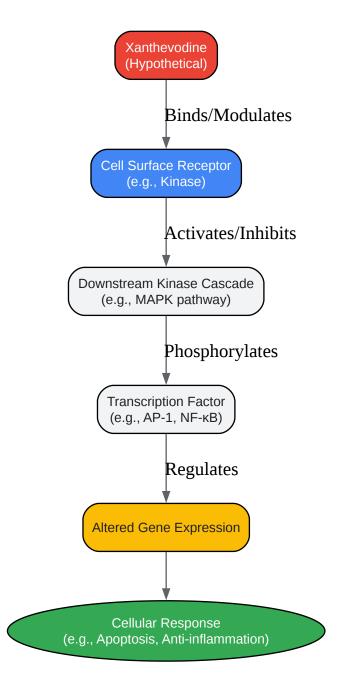


Biological Activity and Signaling Pathways

Currently, there is a significant lack of publicly available data on the biological activity and potential signaling pathways of **Xanthevodine**. While its structural relatives, the acridone alkaloids, are known to exhibit a range of biological effects including anticancer, antimicrobial, and anti-inflammatory properties, specific studies on **Xanthevodine** are needed to determine its pharmacological profile.

The acridone scaffold is known to interact with various biological targets. A hypothetical signaling pathway that other acridone alkaloids are involved in is presented below as a potential starting point for future research on **Xanthevodine**.





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Caption: A hypothetical signaling pathway for acridone alkaloids like **Xanthevodine**.

Future Directions

The existing body of knowledge on **Xanthevodine** is limited, presenting a clear opportunity for further research. Key areas for future investigation include:



- Systematic Screening for Biological Activity: A comprehensive screening of Xanthevodine
 against a panel of biological targets is warranted to identify any potential therapeutic
 applications.
- Isolation and Structure Elucidation from Natural Sources: Detailed studies documenting the
 efficient isolation of Xanthevodine from Euodia rutaecarpa and Limonium bicolor, along with
 modern spectroscopic data, would be of great value to the natural products community.
- Total Synthesis: The development of a robust and efficient total synthesis of **Xanthevodine** would provide a reliable source of the compound for extensive biological evaluation and the generation of analogues for structure-activity relationship studies.
- Investigation of Biosynthetic Pathways: Elucidating the biosynthetic pathway of Xanthevodine in its host plants could open avenues for biotechnological production.

Conclusion

Xanthevodine is a structurally interesting acridone alkaloid with a confirmed presence in at least two plant species. While its discovery and natural sources have been established, a significant gap exists in the understanding of its biological properties. This guide consolidates the current knowledge and provides a framework for future research to unlock the potential of this natural product. The unique chemical structure of **Xanthevodine** makes it a compelling target for further investigation in the fields of medicinal chemistry and drug discovery.

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